

Technical Data Sheet: 5-Methylhex-3-en-2-ol (CAS 93399-99-6)

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Compound of Interest

Compound Name: 5-Methylhex-3-en-2-ol

Cat. No.: B14358801

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Disclaimer: This document summarizes the currently available technical information for **5-Methylhex-3-en-2-ol**. It is intended for informational purposes for researchers, scientists, and drug development professionals. A comprehensive literature search revealed a significant lack of published data regarding the biological activity, mechanism of action, and detailed experimental protocols for this specific compound.

Chemical Identity and Properties

5-Methylhex-3-en-2-ol is a secondary allylic alcohol. Its chemical structure and basic properties are summarized below.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	93399-99-6	[1]
Molecular Formula	C ₇ H ₁₄ O	[1]
Molecular Weight	114.19 g/mol	[2]
IUPAC Name	5-methylhex-3-en-2-ol	[2]
SMILES	<chem>CC(C)C=CC(C)O</chem>	[2]
InChI	InChI=1S/C7H14O/c1-6(2)4-5-7(3)8/h4-8H,1-3H3	[2]
XLogP3	1.6	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	2	[1]
Exact Mass	114.104465066 Da	[1]
Complexity	74.5	[1]

Spectral and Analytical Data

Limited spectral data for **5-Methylhex-3-en-2-ol** is available in public databases. This includes:

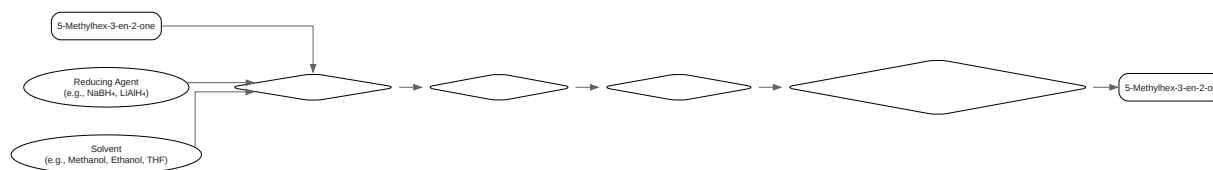
- Nuclear Magnetic Resonance (NMR): ¹³C NMR data is referenced in online spectral databases.
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available.
- Mass Spectrometry (MS): GC-MS data has been recorded.

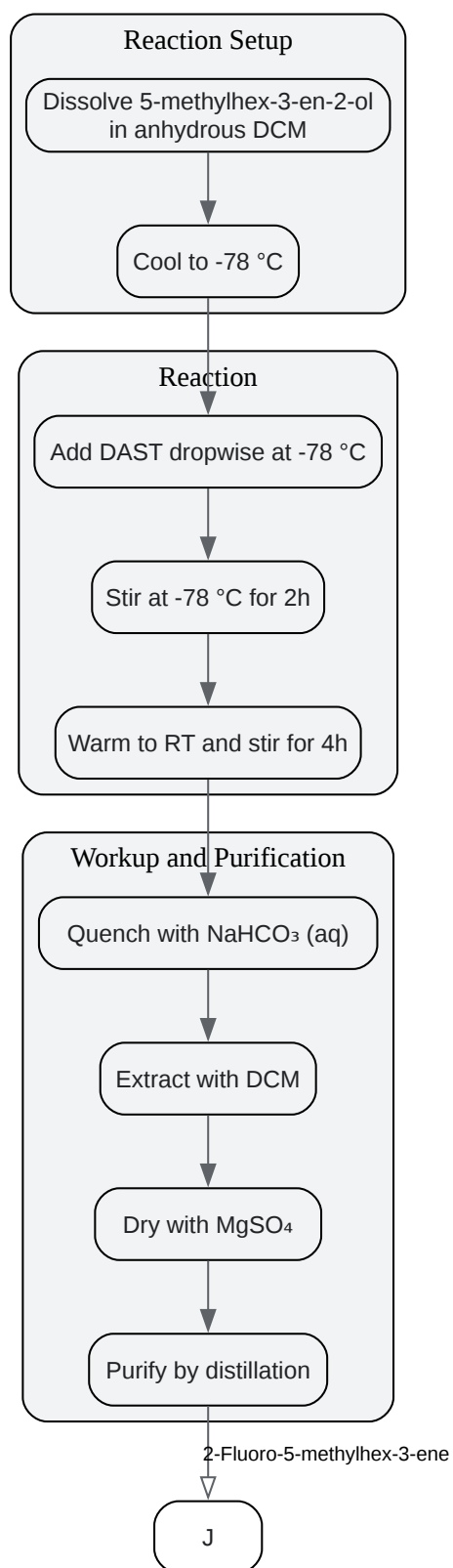
For detailed spectra, it is recommended to consult specialized spectral databases.

Synthesis and Purification

A specific, detailed, and validated experimental protocol for the synthesis of **5-Methylhex-3-en-2-ol** is not readily available in the searched literature. However, general methods for the synthesis of allylic alcohols are well-established. A common approach is the reduction of the corresponding α,β -unsaturated ketone, 5-methylhex-3-en-2-one.

Experimental Workflow: General Synthesis of Allylic Alcohols from Enones





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References

- 1. lookchem.com [lookchem.com]
- 2. 5-Methylhex-3-en-2-ol | C₇H₁₄O | CID 53722283 - PubChem [pubchem.ncbi.nlm.nih.gov]
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